

# In-Depth Technical Guide: Physicochemical Properties and Solubility of 8-Benzyloxyadenosine

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## Compound of Interest

Compound Name: 8-Benzyloxyadenosine

Cat. No.: B3230928

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This technical guide provides a comprehensive overview of the known physicochemical properties and solubility characteristics of **8-Benzyloxyadenosine**, a key adenosine analog. Due to its structural similarity to endogenous nucleosides, **8-Benzyloxyadenosine** is a compound of interest in various research areas, including pharmacology and medicinal chemistry. Understanding its fundamental properties is crucial for its application in experimental settings and potential therapeutic development.

## Physicochemical Properties

A summary of the key physicochemical properties of **8-Benzyloxyadenosine** is presented in the table below. These parameters are essential for predicting its behavior in biological systems and for the design of analytical and formulation protocols.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>19</sub> N <sub>5</sub> O <sub>5</sub>	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	373.36 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	131265-29-7	--INVALID-LINK--, --INVALID-LINK--
Predicted pKa	12.94 ± 0.70	--INVALID-LINK--
Predicted Boiling Point	727.3 ± 70.0 °C	--INVALID-LINK--
Predicted Density	1.70 ± 0.1 g/cm <sup>3</sup>	--INVALID-LINK--
Appearance	Solid (form may vary)	General knowledge
Melting Point	Data not readily available	N/A

## Solubility Profile

The solubility of a compound is a critical factor in its biological activity and formulation. While specific quantitative solubility data for **8-Benzyloxyadenosine** in various solvents is not widely published, a qualitative assessment can be made based on the properties of similar nucleoside analogs. Generally, such compounds exhibit poor solubility in aqueous solutions and require organic co-solvents for dissolution.

Solvent	Solubility	Notes
Water / Aqueous Buffers	Expected to be low	Many nucleoside analogs have limited aqueous solubility.
Dimethyl Sulfoxide (DMSO)	Expected to be soluble	DMSO is a common solvent for dissolving nucleoside analogs for in vitro assays.[1]
Ethanol	Expected to be soluble	Ethanol is another common organic solvent used for similar compounds.[1]

For precise quantitative determination of solubility, experimental methods such as the shake-flask method are recommended.

## Experimental Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a specific solvent.<sup>[2][3][4]</sup>

Objective: To determine the saturation concentration of **8-Benzyloxyadenosine** in a given solvent at a controlled temperature.

Materials:

- **8-Benzyloxyadenosine** (solid)
- Solvent of interest (e.g., water, phosphate-buffered saline pH 7.4, DMSO, ethanol)
- Glass vials or flasks with screw caps
- Orbital shaker or thermomixer with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

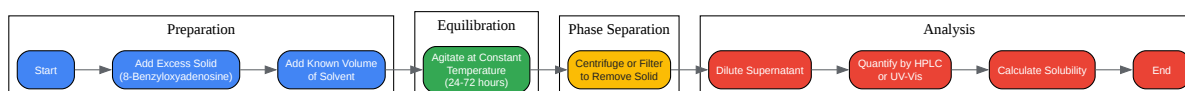
Procedure:

- Preparation: Add an excess amount of solid **8-Benzyloxyadenosine** to a glass vial. The excess solid is crucial to ensure that equilibrium is reached with the undissolved compound.<sup>[2]</sup>

- **Solvent Addition:** Add a known volume of the desired solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in an orbital shaker or thermomixer set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture for a sufficient period to allow it to reach equilibrium. This typically takes 24 to 72 hours.<sup>[2]</sup> The agitation ensures good contact between the solid and the solvent.<sup>[2]</sup>
- **Phase Separation:** After the equilibration period, remove the vial and let it stand to allow the excess solid to settle. To separate the saturated solution from the undissolved solid, either centrifuge the vial at a high speed or filter the supernatant through a syringe filter.<sup>[2]</sup> This step must be performed carefully to avoid disturbing the equilibrium.
- **Sample Preparation for Analysis:** Immediately after separation, dilute a known volume of the clear, saturated supernatant with the appropriate solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **8-Benzyloxyadenosine**.
- **Calculation:** Calculate the solubility of **8-Benzyloxyadenosine** in the solvent by multiplying the measured concentration by the dilution factor. The result is typically expressed in mg/mL or µg/mL.

## Experimental Workflow Visualization

The following diagram illustrates the key steps in the shake-flask solubility determination protocol.



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## Shake-Flask Solubility Determination Workflow

This guide provides foundational information on the physicochemical properties and solubility of **8-Benzyloxyadenosine**. For any application, it is highly recommended to experimentally verify these properties under the specific conditions of your assay or formulation.

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## References

- 1. Differential Effects of Two Widely Used Solvents, DMSO and Ethanol, on the Growth and Recovery of Trypanosoma cruzi Epimastigotes in Culture - PMC [pmc.ncbi.nlm.nih.gov]
- 2. quora.com [quora.com]
- 3. bioassaysys.com [bioassaysys.com]
- 4. enamine.net [enamine.net]
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